

Field application of (R)-10,14-Dimethylpentadecyl isobutyrate for pest monitoring.

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Compound of Interest

Compound Name: (R)-10,14-Dimethylpentadecyl
isobutyrate

Cat. No.: B013451

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Field Application of (R)-10,14-Dimethylpentadecyl Isobutyrate for Pest Monitoring

Application Note and Protocol

Introduction

(R)-10,14-Dimethylpentadecyl isobutyrate is the female sex pheromone of the tea tussock moth, *Euproctis pseudoconspersa*, a significant pest in tea plantations. This synthetic pheromone serves as a powerful attractant for male moths, making it a valuable tool for monitoring and managing pest populations. Its use in integrated pest management (IPM) programs allows for early detection of infestations, population density assessment, and timing of control measures, thereby reducing reliance on broad-spectrum insecticides. This document provides detailed protocols for the field application of **(R)-10,14-Dimethylpentadecyl isobutyrate** for monitoring the tea tussock moth.

Principle

The monitoring system utilizes traps baited with a synthetic lure containing **(R)-10,14-Dimethylpentadecyl isobutyrate**. Male moths are attracted to the pheromone source, enter the trap, and are captured. The number of captured moths over a specific period provides an indication of the local pest population density and flight activity.

Data Presentation

The following tables summarize the quantitative data from field trials evaluating the efficacy of different pheromone formulations and dosages for trapping male tea tussock moths.

Table 1: Trap Catches with Different Pheromone Formulations and Dosages

Lure Composition	Dose (µg)	Mean No. of Moths/Trap/Night (± SE)	Location	Reference
(R)-enantiomer	20	12.8 ± 3.5	Taiwan	[1][2][3]
(S)-enantiomer	20	1.8 ± 0.8	Taiwan	[1][2][3]
Racemic mixture	20	8.8 ± 2.5	Taiwan	[1][2][3]
Racemic mixture	80	Significantly higher than 20 µg	Taiwan	[1][2][3]
2 Virgin Females	N/A	9.5 ± 2.1	Taiwan	[1][2][3]

Table 2: Efficacy of a High-Efficiency Pheromone Formula

Lure Composition	Dose (mg)	Relative Attractiveness	Location	Reference
(R)-10,14-Dimethylpentadecyl isobutyrate + 14-Methylpentadecyl isobutyrate	0.75 ± 0.1	Significantly higher than commercial products	China	

Experimental Protocols

Materials

- Traps: Delta traps with sticky liners (e.g., 26.5 x 22 cm).
- Lures: Rubber septa or other suitable dispensers impregnated with **(R)-10,14-Dimethylpentadecyl isobutyrate**.
- Pheromone Solution: **(R)-10,14-Dimethylpentadecyl isobutyrate** dissolved in a suitable solvent (e.g., hexane) at the desired concentration.
- Field Stakes or Hangers: For deploying traps at the appropriate height.
- Gloves: To avoid contamination of lures and traps.
- Data Sheets and Pen: For recording trap catch data.

Lure Preparation

- Prepare a stock solution of **(R)-10,14-Dimethylpentadecyl isobutyrate** in hexane at the desired concentration (e.g., 20 µg/10 µl).
- Using a micropipette, carefully apply the desired amount of the pheromone solution onto the rubber septum dispenser.
- Allow the solvent to evaporate completely in a fume hood before deploying the lure in the field.
- Store lures in airtight containers, away from direct sunlight and heat, until use.

Experimental Workflow

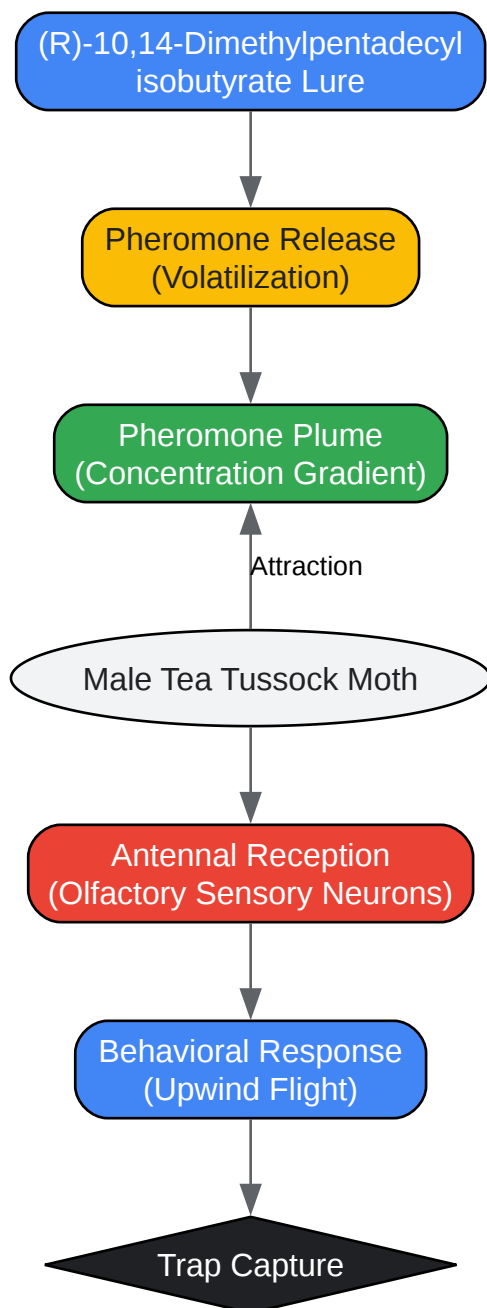
Caption: Workflow for pest monitoring using pheromone traps.

Field Deployment

- Timing: Deploy traps before the anticipated start of the tea tussock moth flight season.

- **Trap Density:** Place traps at a recommended density, for example, one trap per hectare for monitoring purposes. The exact density may need to be adjusted based on the specific objectives and field conditions.
- **Trap Placement:**
 - Hang traps from branches of tea plants or on stakes at a height of approximately 1.5 meters above the ground.
 - Ensure traps are placed within the crop canopy.
 - Space traps at least 20 meters apart to avoid interference between them.
 - Distribute traps in a grid pattern or along the perimeter of the field for comprehensive monitoring.
- **Lure Installation:**
 - Wear gloves to handle the lures and avoid contamination.
 - Place one pheromone-impregnated lure inside each trap, typically on the sticky bottom surface.
- **Trap Inspection and Data Collection:**
 - Inspect traps weekly.
 - Count the number of tea tussock moths captured in each trap.
 - Record the date, trap number, and the number of moths caught on a data sheet.
 - Remove captured moths and debris from the sticky liner.
 - Replace sticky liners when they become dirty or lose their stickiness.
- **Lure Replacement:** Replace lures at the recommended interval (e.g., every 4-6 weeks) to ensure a consistent pheromone release rate.

Logical Relationship of Pheromone Action



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